

Application Notes and Protocols: Synthesis of Methyl 4-[2-(acetylamino)ethoxy]benzoate

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Compound of Interest

Compound Name: Methyl 4-[2-(acetylamino)ethoxy]benzoate

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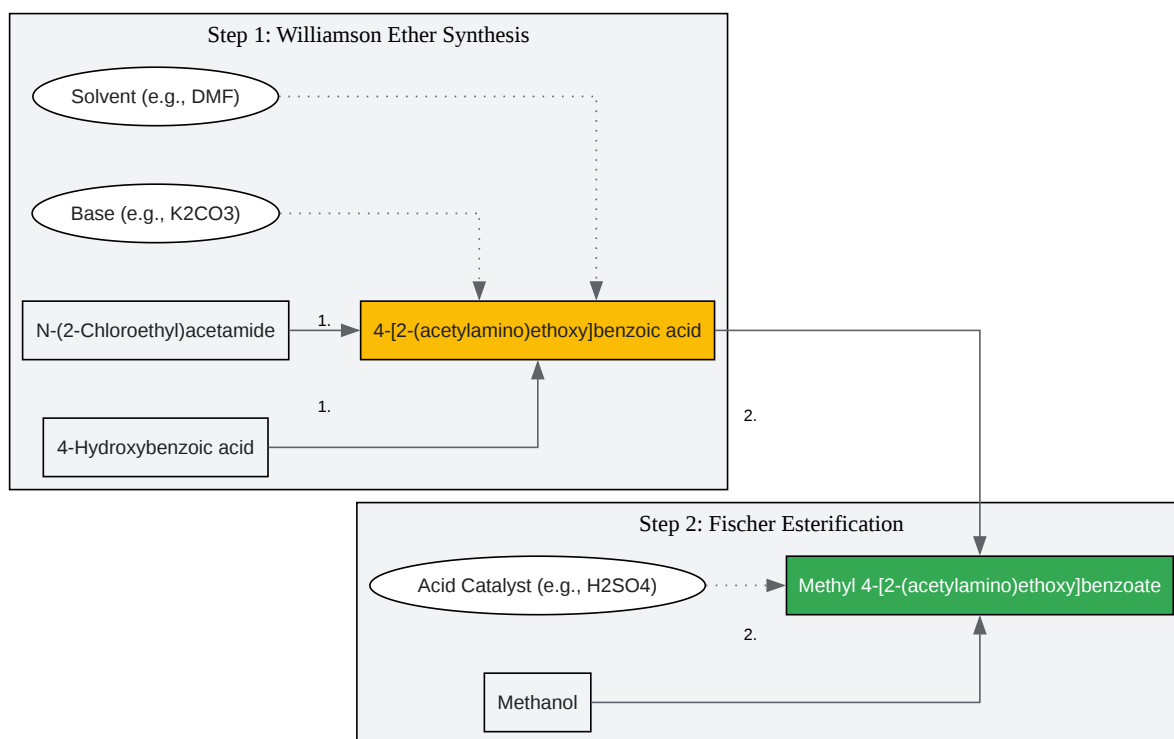
For Researchers, Scientists, and Drug Development Professionals

Introduction

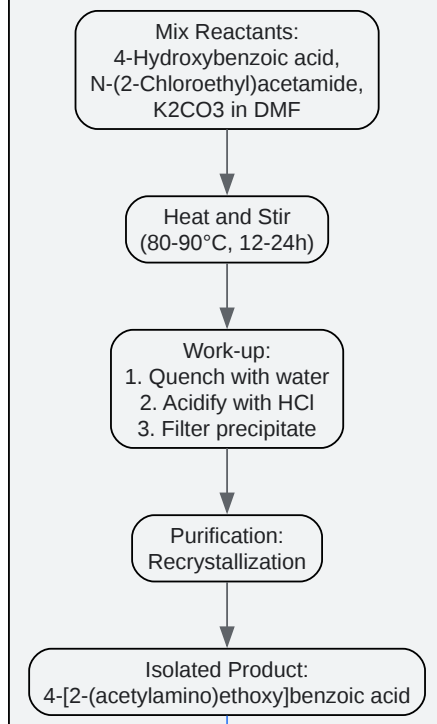
Methyl 4-[2-(acetylamino)ethoxy]benzoate is a chemical compound of interest in pharmaceutical research and drug development. Its structure, featuring a substituted benzoate moiety, makes it a potential intermediate for the synthesis of various biologically active molecules. This document provides detailed protocols for the synthesis of **Methyl 4-[2-(acetylamino)ethoxy]benzoate**, outlining the necessary reagents, reaction conditions, and purification methods. The protocols are based on established chemical principles, including Williamson ether synthesis and Fischer esterification.

Synthetic Pathway Overview

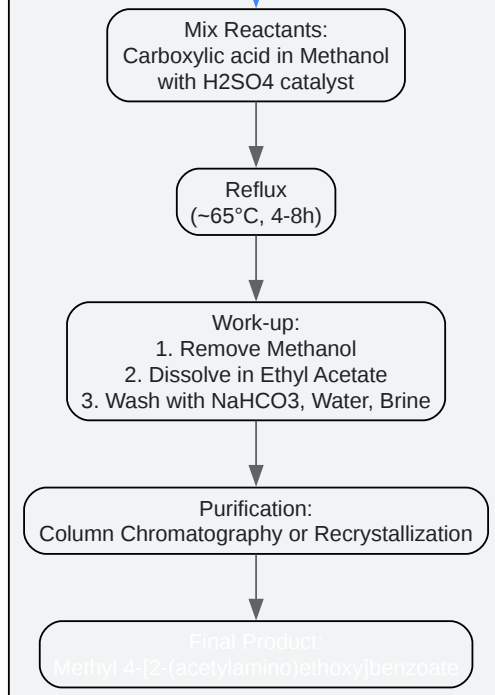
The synthesis of **Methyl 4-[2-(acetylamino)ethoxy]benzoate** is typically achieved in a two-step process. The first step involves the synthesis of the carboxylic acid intermediate, 4-[2-(acetylamino)ethoxy]benzoic acid. This is followed by the esterification of the carboxylic acid to yield the final methyl ester product.



Protocol 1: Synthesis of Carboxylic Acid

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Protocol 2: Esterification

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